

# Application Note: Determination of Florfenicol Amine in Milk by HPLC-UV

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## Compound of Interest

Compound Name: Florfenicol amine (hydrochloride)

Cat. No.: B8802616

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This application note describes a robust and reliable method for the quantification of florfenicol amine in bovine milk using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection. Florfenicol is a broad-spectrum antibiotic used in veterinary medicine. Its use in lactating animals is often restricted, necessitating sensitive methods to monitor for potential residues in milk. The primary metabolite and marker residue for florfenicol is florfenicol amine. This protocol outlines the sample preparation, including a hydrolysis step to convert florfenicol to florfenicol amine, followed by extraction and chromatographic analysis.

## Experimental Protocol

### Sample Preparation

The sample preparation involves an acid-catalyzed hydrolysis to convert florfenicol and its metabolites to florfenicol amine, followed by an extraction procedure.

#### a. Hydrolysis:

- Pipette 5.0 mL of a milk sample into a 50 mL screw-capped centrifuge tube.
- Add 8 mL of 6N Hydrochloric acid (HCl) to the tube.<sup>[1]</sup>
- Cap the tube tightly and vortex for 1 minute at a high setting.<sup>[1]</sup>
- Place the tube in a shaking water bath maintained at 95-100°C for 2 hours to facilitate hydrolysis.<sup>[1]</sup>

- Cool the sample to room temperature.
- Adjust the pH to  $\geq 12.5$  by adding approximately 5 mL of 30% (w/v) sodium hydroxide (NaOH).[2]

b. Extraction (Dispersive Liquid-Liquid Microextraction - DLLME):

- To the hydrolyzed and pH-adjusted sample, add 10 mL of acetonitrile as a deproteinizing and disperser solvent.[3]
- Vortex vigorously for 5 minutes, then centrifuge at 9000 rpm for 5 minutes to precipitate proteins.
- Transfer 1.0 mL of the acetonitrile supernatant (which now contains the florfenicol amine) into a clean centrifuge tube.
- Add 0.4 mL of chloroform (extraction solvent) to the 1.0 mL supernatant.
- Quickly inject this mixture into 1.0 mL of deionized water in a separate tube to form a cloudy solution.
- Centrifuge for 5 minutes at high speed to separate the chloroform phase (containing the analyte) at the bottom of the tube.
- Carefully remove the upper aqueous and acetonitrile layers.
- Evaporate the chloroform extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1.0 mL of the HPLC mobile phase.
- Filter the reconstituted sample through a 0.2  $\mu\text{m}$  syringe filter into an HPLC vial.

## HPLC-UV Conditions

The chromatographic separation is achieved using a reversed-phase C18 column.

- HPLC System: An HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu\text{m}$  particle size).

- Mobile Phase: A mixture of acetonitrile and water (25:75 v/v).
- Flow Rate: 1.2 mL/min.
- Injection Volume: 100 µL.
- Column Temperature: 40°C.
- UV Detection Wavelength: 224 nm.

## Quantification

A standard curve is generated by preparing a series of known concentrations of florfenicol amine standard in the mobile phase. The concentration of florfenicol amine in the milk samples is determined by comparing the peak area of the analyte with the standard curve.

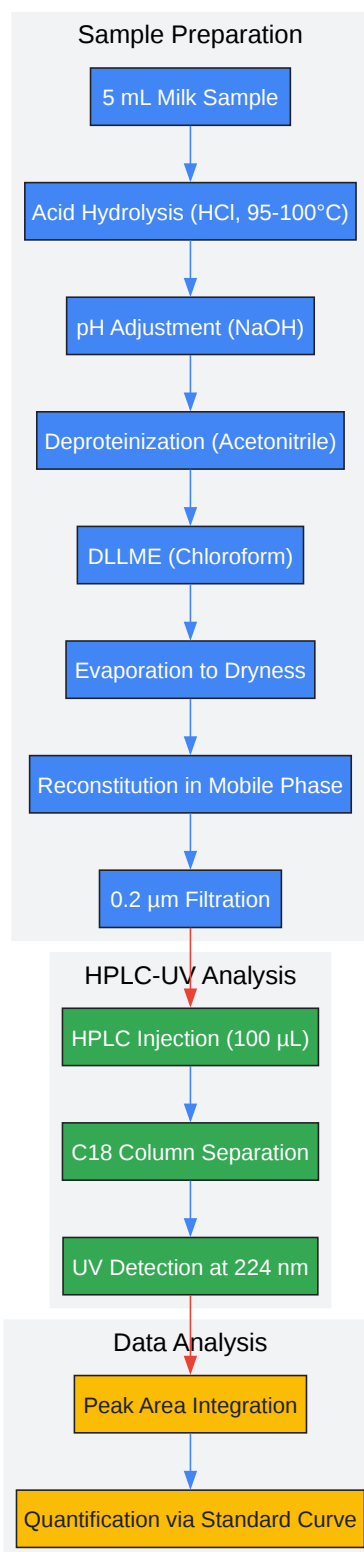
## Quantitative Data Summary

The following table summarizes the performance characteristics of a similar HPLC-UV method for florfenicol determination in milk using DLLME.

Parameter	Value
Linearity Range	0.02 - 0.85 µg/L
Correlation Coefficient (R <sup>2</sup> )	> 0.999
Limit of Detection (LOD)	12.2 µg/kg
Limit of Quantification (LOQ)	Not explicitly stated, but typically 3x LOD
Recovery	69.1 - 79.4%
Relative Standard Deviation (RSD)	< 15%

## Experimental Workflow Diagram

## Workflow for Florfenicol Amine Detection in Milk

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Caption: Workflow for the determination of florfenicol amine in milk by HPLC-UV.

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## References

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- 3. Simultaneous Chloramphenicol and Florfenicol Determination by A Validated DLLME-HPLC-UV Method in Pasteurized Milk - PMC [pmc.ncbi.nlm.nih.gov]
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